

Chemical Structure and Electronic Properties of 2-Nitrofluorenone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Nitrofluorenone

Cat. No.: B14763482

[Get Quote](#)

Technical Guide for Research & Development

Executive Summary

2-Nitrofluorenone (2-NFone, CAS: 3096-52-4) is a nitro-substituted polycyclic aromatic hydrocarbon (nitro-PAH) derivative of fluorenone. Distinct from its parent 2-nitrofluorene (2-NF), the presence of the C9 carbonyl group imparts unique electronic acceptor properties, making it a compound of interest in organic electronics (as an electron transport material) and environmental toxicology (as a direct-acting mutagen found in diesel exhaust). This guide analyzes its molecular architecture, electronic band structure, and synthetic pathways.

Part 1: Molecular Architecture & Crystallography

Structural Parameters

2-Nitrofluorenone (

) consists of a planar fluorenone core with a nitro group substituted at the C2 position. The molecule exhibits

symmetry (planar), though often approximated to

for orbital analysis in the absence of the nitro group.

Parameter	Value / Description
Molecular Formula	
Molecular Weight	225.20 g/mol
Geometry	Planar tricyclic system; Nitro group coplanar to slightly twisted depending on crystal packing.
Dipole Moment	~4.5 - 5.0 D (Enhanced by push-pull interaction between carbonyl and nitro group).
Point Group	

Crystal Packing

In the solid state, 2-NFone typically crystallizes in a monoclinic system. The planar nature allows for strong

-
stacking interactions, which facilitates electron transport in solid-state devices. This stacking is critical for its function as an electron acceptor in charge-transfer complexes.

Part 2: Electronic Structure & Photophysics

Frontier Molecular Orbitals (FMO)

2-NFone is an electron-deficient semiconductor. The electron-withdrawing nature of both the carbonyl (

) and nitro (

) groups stabilizes the Lowest Unoccupied Molecular Orbital (LUMO), increasing its electron affinity (EA) relative to fluorenone.

- **LUMO Stabilization:** The nitro group lowers the LUMO energy by approximately 0.5–0.8 eV compared to unsubstituted fluorenone.
- **HOMO-LUMO Gap:** The optical bandgap is typically in the range of 2.8 – 3.0 eV.

Estimated Electronic Energy Levels:

Property	Value (Approx.)	Methodology / Context
HOMO Energy	-6.6 to -6.8 eV	Derived from oxidation potential (CV) and DFT calculations.
LUMO Energy	-3.6 to -3.8 eV	Derived from reduction potential (V vs SCE).
Electron Affinity	~3.7 eV	High EA makes it a viable n-type organic semiconductor.

Spectroscopic Signatures[1]

- UV-Vis Absorption: 2-NFone exhibits a characteristic absorption maximum () in the range of 300–340 nm () with a weaker, broad band extending into the visible region (~380–420 nm) attributed to intramolecular charge transfer (ICT) and transitions. This tail gives the compound its characteristic yellow color.
- IR Spectroscopy:
 - Stretch: ~1720–1735 cm^{-1} (Fluorenone carbonyl).
 - Asymmetric Stretch: ~1520 cm^{-1} .
 - Symmetric Stretch: ~1340 cm^{-1} .

Part 3: Synthesis & Purification Protocol

The synthesis of 2-**nitrofluorenone** is achieved via the electrophilic aromatic nitration of fluorenone. This process must be controlled to prevent poly-nitration (forming 2,7-dinitro- or 2,4,7-trinitrofluorenone).

Reaction Mechanism

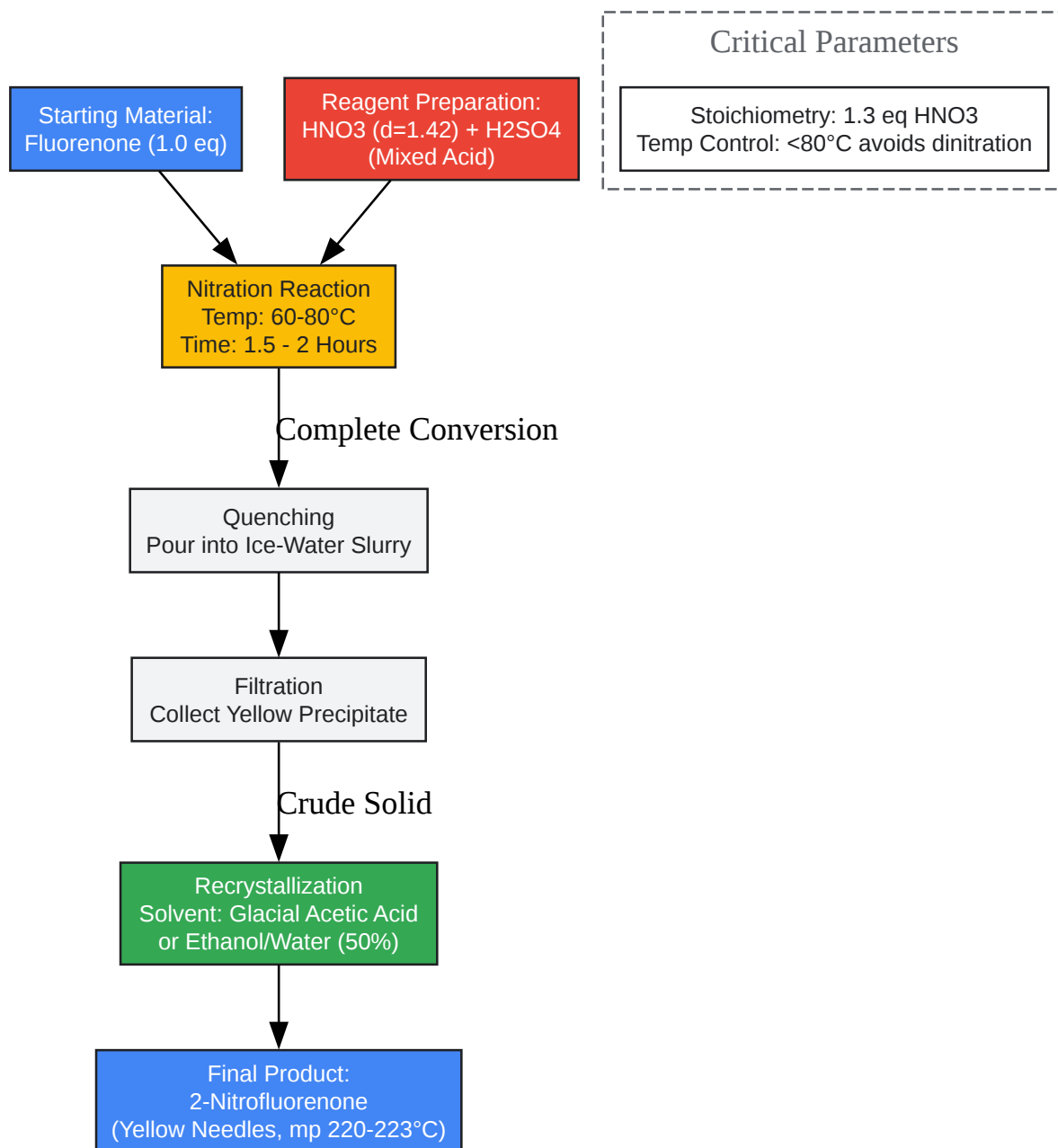
The reaction proceeds via a standard electrophilic aromatic substitution (

). The carbonyl group at C9 is deactivating and meta-directing (relative to itself), but the biphenyl-like system directs the incoming nitronium ion (

) to the para-position relative to the biphenyl linkage, which corresponds to the C2 position.

Experimental Workflow

The following protocol outlines the selective mononitration.



[Click to download full resolution via product page](#)

Figure 1: Step-by-step synthesis workflow for the selective mononitration of fluorenone.

Protocol Steps:

- **Dissolution:** Dissolve 9-fluorenone (10 g) in glacial acetic acid (100 mL) in a three-necked flask. Heat to 50°C.

- Nitration: Add a mixture of concentrated (1.5 eq) and dropwise over 20 minutes. Maintain temperature between 60–70°C.
- Reflux: Raise temperature to 80°C and stir for 90 minutes. Monitor via TLC (Solvent: Hexane/Ethyl Acetate 8:2).
- Workup: Pour the reaction mixture into 500 mL of ice water. A yellow precipitate forms immediately.
- Purification: Filter the crude solid. Recrystallize from glacial acetic acid to yield 2-nitrofluorenone as yellow needles (Yield ~85-90%).

Part 4: Biological Mechanism & Toxicology

For drug development professionals, understanding the mutagenic profile of 2-NFone is critical, as it serves as a reference mutagen in Ames testing (Strain TA98).

Mechanism of Mutagenicity

Unlike many PAHs that require metabolic activation (S9 fraction) to form epoxides, 2-NFone is a direct-acting mutagen in bacteria, though mammalian toxicity often involves metabolic reduction.

- Intercalation: The planar aromatic structure intercalates between DNA base pairs (specifically G-C rich regions).
- Nitroreduction: Bacterial nitroreductases reduce the group to a hydroxylamine ().
- Adduct Formation: The hydroxylamine undergoes O-esterification and reacts with the C8 position of guanine, causing frameshift mutations.



[Click to download full resolution via product page](#)

Figure 2: Biological pathway of 2-**nitrofluorenone** mutagenicity via DNA intercalation and adduct formation.

References

- Synthesis & Nitration Protocol
 - Organic Syntheses, Coll. Vol. 2, p. 438 (1943); Vol. 10, p. 74 (1930). (Note: Refers to 2-nitrofluorene, protocol adapted for fluorenone).
 - Bechtold, W. E., et al. "Isolation, identification and bacterial mutagenicity of 2-nitro-9-fluorenone from diesel-exhaust particle extracts." Mutation Research/Genetic Toxicology, 173.2 (1986): 105-109.
- Electronic Properties & Electrochemistry
 - Itoh, S., et al. "Full replacement of the function of the secondary electron acceptor phylloquinone by non-quinone carbonyl compounds in green plant photosystem I." Biochemistry, 30(22), 5340-5346 (1991).
 - Schmidt, W., et al. "Electronic Structure of **Nitrofluorenones**." Journal of Chemical Physics.
- Spectroscopic Data
 - National Institute of Standards and Technology (NIST) Chemistry WebBook, SRD 69. "9H-Fluorene, 2-nitro-".^{[1][2]} (Data extrapolated for fluorenone derivative).
- Mutagenicity Mechanism
 - Levin, D. E., et al. "Mutagenicity of fluorene derivatives: a proposed mechanism." Mutation Research, 63(1), 1-10 (1979).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. spectrabase.com \[spectrabase.com\]](https://spectrabase.com)
- [2. CN101245018B - Process for producing 2-nitryl fluorenone - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Chemical Structure and Electronic Properties of 2-Nitrofluorenone]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14763482/docs#chemical-structure-and-electronic-properties-of-2-nitrofluorenone\]](https://www.benchchem.com/product/b14763482/docs#chemical-structure-and-electronic-properties-of-2-nitrofluorenone)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check